

# Technical Support Center: Safe Disposal of Antimony Tribromide Waste

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## Compound of Interest

Compound Name: Antimony tribromide

Cat. No.: B1630486

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This guide provides troubleshooting and frequently asked questions (FAQs) for the safe handling and disposal of **Antimony tribromide** ( $\text{SbBr}_3$ ) waste in a research environment. Adherence to safety protocols and institutional guidelines is paramount when handling this hazardous material.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Antimony tribromide** waste?

A1: **Antimony tribromide** is a corrosive and toxic substance.[1] Its primary hazards stem from its reactivity with water. Upon contact with moisture, it hydrolyzes to form hydrobromic acid, which is corrosive, and antimony trioxide, which is toxic.[2] Inhalation of **Antimony tribromide** can irritate the nose, throat, and lungs.[1]

Q2: Can I dispose of **Antimony tribromide** waste down the drain?

A2: No. **Antimony tribromide** and its hydrolysis products are hazardous to aquatic life and are subject to strict environmental regulations.[3] Direct disposal into the sanitary sewer system is not permissible.

Q3: What personal protective equipment (PPE) should I wear when handling **Antimony tribromide** waste?

A3: Appropriate PPE includes chemical-resistant gloves (such as nitrile, neoprene, or butyl rubber), chemical splash goggles, a face shield, and a lab coat.<sup>[4]</sup> All handling of solid **Antimony tribromide** and its waste should be conducted in a certified chemical fume hood.

Q4: How should I store **Antimony tribromide** waste before disposal?

A4: Store **Antimony tribromide** waste in a tightly sealed, clearly labeled, and compatible container. The container should be stored in a cool, dry, and well-ventilated area away from incompatible materials such as water, strong bases, and oxidizing agents.<sup>[1]</sup>

Q5: What are the regulatory requirements for disposing of **Antimony tribromide** waste?

A5: Antimony compounds are regulated as hazardous waste under the Resource Conservation and Recovery Act (RCRA) in the United States.<sup>[5][6]</sup> Specific waste codes may apply, such as K177 for slag from the production of antimony oxide.<sup>[7]</sup> Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures and to ensure compliance with local, state, and federal regulations.

## Troubleshooting Guide

Issue	Possible Cause	Solution
Accidental Spill of Solid Antimony Tribromide	Improper handling or container failure.	1. Evacuate the immediate area. 2. Do NOT use water to clean up the spill as it will react to form hydrobromic acid. <sup>[1]</sup> 3. Wearing appropriate PPE, gently cover the spill with a dry, inert absorbent material such as sand or vermiculite. 4. Carefully sweep the material into a designated hazardous waste container. 5. Ventilate the area. 6. Contact your institution's EHS for guidance on decontamination and disposal.
Fuming or Odor from Waste Container	The waste container is not properly sealed, allowing the Antimony tribromide to react with atmospheric moisture.	1. Ensure you are in a well-ventilated area, preferably a fume hood. 2. Wearing appropriate PPE, check that the container lid is securely fastened. 3. If the container is compromised, transfer the waste to a new, appropriate container inside a fume hood. 4. If the fuming is significant, evacuate the area and contact your institution's EHS immediately.
Corrosion of Waste Container	The waste container material is not compatible with the hydrobromic acid produced from hydrolysis.	1. Immediately transfer the waste to a compatible container (e.g., a high-density polyethylene (HDPE) container) inside a fume hood. 2. Neutralize the spilled material from the corroded

container following the spill cleanup procedure. 3. Review waste container compatibility. Acid-resistant containers are necessary for hydrolyzed Antimony tribromide waste.

## Quantitative Data Summary

The following table summarizes the permissible exposure limits for antimony compounds as established by various regulatory agencies. These values are crucial for assessing workplace safety during the handling and disposal of **Antimony tribromide** waste.

Organization	Exposure Limit (as Sb)	Time-Weighted Average (TWA)
OSHA (Occupational Safety and Health Administration)	0.5 mg/m <sup>3</sup>	8-hour
NIOSH (National Institute for Occupational Safety and Health)	0.5 mg/m <sup>3</sup>	10-hour
ACGIH (American Conference of Governmental Industrial Hygienists)	0.5 mg/m <sup>3</sup>	8-hour

## Experimental Protocol: Laboratory-Scale Hydrolysis and Neutralization of Antimony Tribromide Waste

This protocol outlines a method for the controlled hydrolysis of small quantities of **Antimony tribromide** waste, followed by the neutralization of the resulting acidic solution. This procedure should only be performed by trained personnel in a certified chemical fume hood with appropriate PPE.

Materials:

- **Antimony tribromide** waste
- Deionized water
- Sodium bicarbonate (NaHCO<sub>3</sub>) or Sodium hydroxide (NaOH) solution (1 M)
- Large beaker (at least 10 times the volume of the waste)
- Stir bar and stir plate
- pH paper or pH meter
- Ice bath
- Designated hazardous waste container for solid antimony compounds
- Filtration apparatus (e.g., Büchner funnel and filter paper)

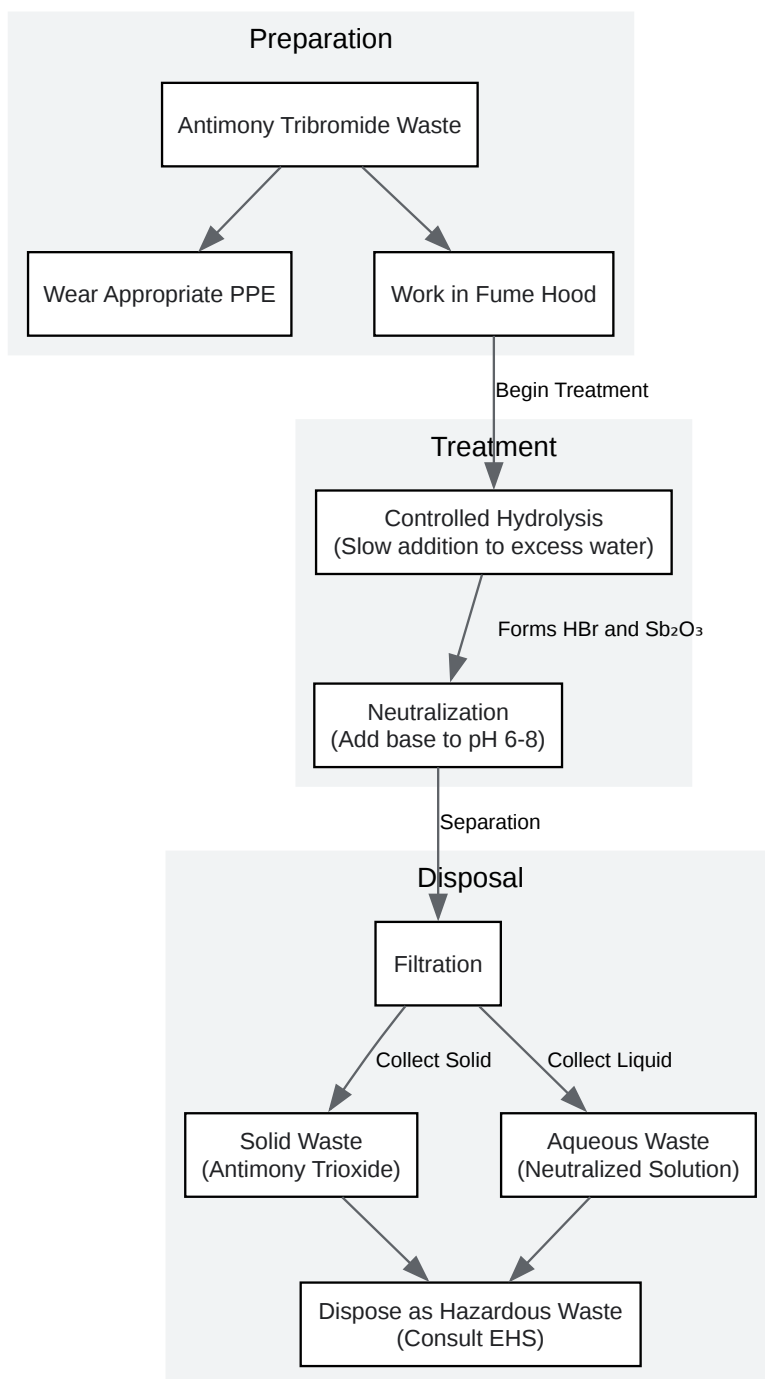
Procedure:

- Preparation:
  - Place the large beaker in an ice bath on a stir plate within a chemical fume hood.
  - Add a stir bar to the beaker.
  - Slowly add a large volume of deionized water to the beaker (at a ratio of at least 20 parts water to 1 part estimated **Antimony tribromide** waste).
- Controlled Hydrolysis:
  - Very slowly and in small increments, add the **Antimony tribromide** waste to the stirring water.
  - The hydrolysis reaction is exothermic and will produce hydrobromic acid and a white precipitate of antimony trioxide (Sb<sub>2</sub>O<sub>3</sub>).
    - $2 \text{SbBr}_3(\text{s}) + 3 \text{H}_2\text{O}(\text{l}) \rightarrow \text{Sb}_2\text{O}_3(\text{s}) + 6 \text{HBr}(\text{aq})$

- Maintain a slow addition rate to control the temperature and any potential fuming.
- Neutralization:
  - Once all the **Antimony tribromide** has been added and the reaction has subsided, begin neutralization of the hydrobromic acid.
  - Slowly add sodium bicarbonate or 1 M sodium hydroxide solution to the stirring mixture. Add in small portions to control the effervescence (if using bicarbonate) and the exothermic reaction.
  - Continuously monitor the pH of the solution using pH paper or a calibrated pH meter.
  - Continue adding the neutralizing agent until the pH of the solution is between 6 and 8.
- Separation and Disposal:
  - Once neutralized, turn off the stir plate and allow the antimony trioxide precipitate to settle.
  - Separate the solid antimony trioxide from the aqueous solution via filtration.
  - Transfer the collected antimony trioxide solid into a clearly labeled hazardous waste container for solid antimony compounds.
  - The remaining neutralized aqueous solution should be disposed of as hazardous aqueous waste containing residual antimony. Consult your institution's EHS for their specific procedures for aqueous heavy metal waste.

## Disposal Workflow Diagram

## Antimony Tribromide Waste Disposal Workflow

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